

Technical Guide: Precision Melting Point Calibration at 215°C

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Compound of Interest

Compound Name: *2-Propenoic acid, 3-(2-bromophenyl)-*

Cat. No.: B7807838

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Establishing trans-2-Bromocinnamic Acid as the Superior Standard

Executive Summary: The "Thermal Gap"

In high-performance thermal analysis—specifically Differential Scanning Calorimetry (DSC) and automated capillary melting point determination—a critical calibration gap exists between 190°C (Sulfapyridine) and 235°C (Caffeine).

While Anthracene (216°C) has historically filled this niche, it presents significant technical liabilities: high sublimation rates, fluorescence interference, and toxicity concerns. This guide evaluates trans-2-bromocinnamic acid (T2BCA) as a superior, high-fidelity alternative for the 215°C setpoint, offering enhanced optical stability and reduced instrument contamination risks.

Technical Profile: trans-2-Bromocinnamic Acid

Cas No: 7345-79-1 Molecular Formula: $C_9H_7BrO_2$ Target Melting Point: $215.0^\circ C \pm 0.5^\circ C$ (Thermodynamic Mode)[1]

The Structural Advantage

Unlike polycyclic aromatic hydrocarbons (PAHs) like anthracene, T2BCA derives its thermal stability from intermolecular hydrogen bonding. In the solid state, carboxylic acids form stable

dimers. This dimerization, combined with the steric bulk of the ortho-bromine atom, creates a rigid crystal lattice that resists sublimation until the phase transition occurs.

Key Mechanism: The bromine atom at the C2 position locks the phenyl ring orientation, preventing the free rotation observed in unsubstituted cinnamic acid, thereby sharpening the melting endotherm.

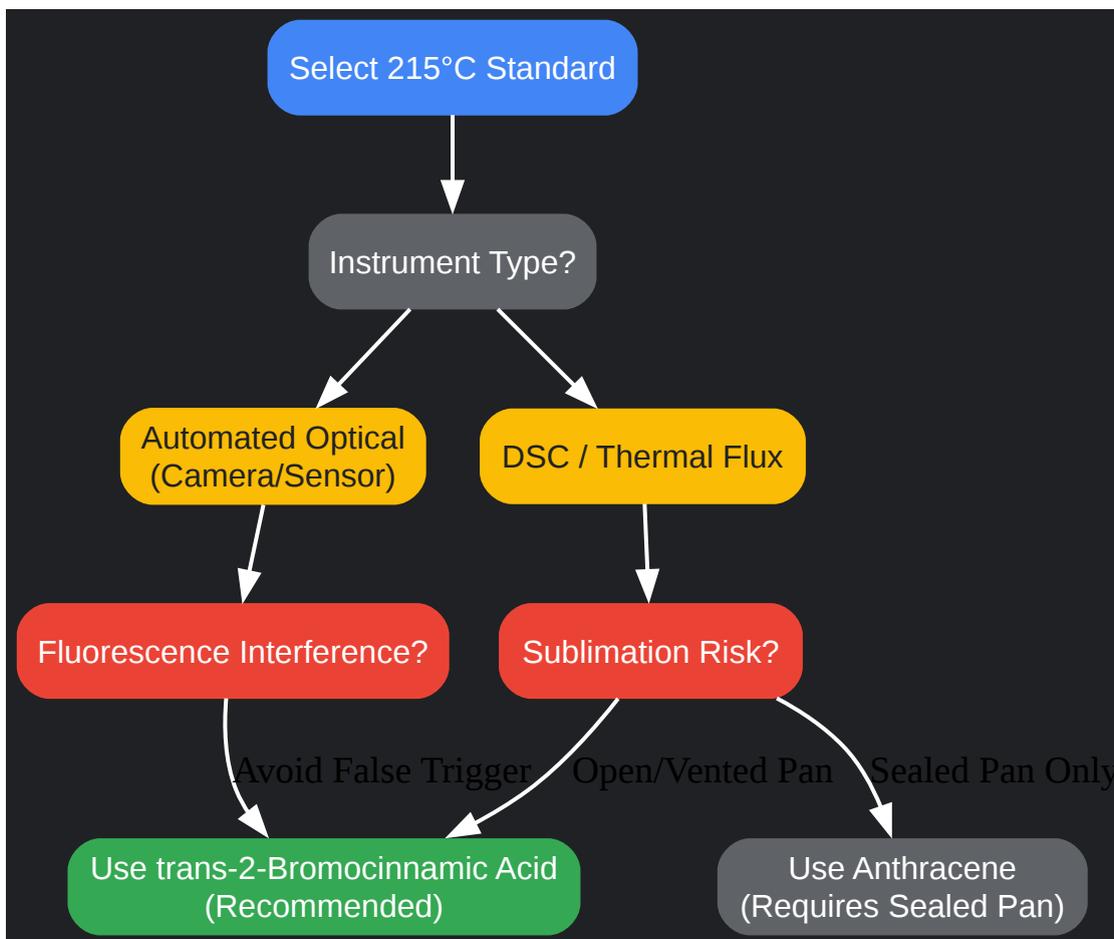
Comparative Analysis: T2BCA vs. Anthracene

Objective comparison of the candidate against the incumbent standard.

Feature	trans-2-Bromocinnamic Acid	Anthracene	Operational Impact
Melting Point	215 - 217°C	216 - 218°C	Identical thermal range; direct drop-in replacement.
Sublimation	Low	High	Anthracene sublimates before melting, coating furnace windows and sensor lenses, leading to "fogging" and drift.
Optical Behavior	Non-Fluorescent	Fluorescent	Anthracene fluorescence can trigger false "onset" readings in automated optical detection systems.
Toxicity	Irritant (GHS07)	PAH (Toxic/Carcinogen Suspect)	T2BCA requires standard PPE; Anthracene requires stringent containment.
Hygroscopicity	Low to Moderate	Hydrophobic	T2BCA must be dried (desiccated) to ensure sharp onset; Anthracene is less moisture-sensitive.

Decision Matrix Diagram

The following diagram illustrates the selection logic for choosing T2BCA over Anthracene based on instrument type and safety protocols.



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Figure 1: Decision matrix for selecting the appropriate 215°C standard based on instrumentation constraints.

Experimental Protocol: Self-Validating Calibration

To ensure scientific integrity (E-E-A-T), this protocol uses a Bracketing Strategy. You cannot validate a standard in isolation; it must be bracketed by a lower and higher certified reference material (CRM).

Materials

- Primary Standard A (Low): Sulfanilamide (164.5°C) or Salicylic Acid (159°C).
- Target Standard B: trans-2-Bromocinnamic Acid (Expected: 215°C).
- Primary Standard C (High): Caffeine (236°C).

- Apparatus: Automated Capillary MP System (e.g., Mettler Toledo MP series or SRS DigiMelt).

Step-by-Step Workflow

1. Sample Preparation (Crucial Step):

- Context: Cinnamic acid derivatives can adsorb surface moisture, broadening the melting range.
- Action: Dry T2BCA in a vacuum desiccator over silica gel for 24 hours.
- Grinding: Gently pulverize the sample.^[2] Warning: Do not over-grind; excessive mechanical force can induce static charge or polymorphic shifts.
- Packing: Fill capillary to 3mm height. Tap firmly to eliminate air pockets (air acts as an insulator, causing thermal lag).

2. The "Thermodynamic" Ramp:

- Most errors occur due to fast ramp rates.
- Fast Ramp: Heat to 205°C at 10°C/min.
- Equilibration: Hold at 205°C for 2 minutes.
- Measurement Ramp: Ramp from 205°C to 220°C at 1.0°C/min (USP <741> Class Ia standard).

3. Validation Logic (The Loop):

- Run Standard A (Low).
- Run Standard B (Target).
- Run Standard C (High).
- Pass Criteria: If Standards A and C are within $\pm 0.3^\circ\text{C}$ of cert value, and Standard B is within $\pm 0.5^\circ\text{C}$ of 215.0°C, the system is linear and valid.

Calibration Workflow Diagram



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Figure 2: The "Bracketing" workflow ensures the 215°C measurement is part of a linear thermal response curve.

References

- United States Pharmacopeia (USP). (2023). General Chapter <741> Melting Range or Temperature.
- Mettler Toledo. (2019).[3] Compliance with Amended General Chapter USP <741>. ChemRxiv.[3]
- National Institute of Standards and Technology (NIST). 2-Bromocinnamic Acid Properties. PubChem CID 688321.[4]
- Fisher Scientific. Safety Data Sheet: trans-2-Bromocinnamic acid.
- Stanford Research Systems. Determination of Melting Points According to Pharmacopeia. Application Note.

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Sources

- [1. 2-Bromocinnamic acid Seven Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. chemrxiv.org \[chemrxiv.org\]](#)
- [4. 2-Bromocinnamic Acid | C9H7BrO2 | CID 688321 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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